4-Bromo-2,3-dimethylanisole density

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Bromo-2,3-dimethylanisole*
CAS No.:	*50638-48-7*
Cat. No.:	*B1272262*

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An In-Depth Technical Guide to the Density of **4-Bromo-2,3-dimethylanisole**

Foreword

As a cornerstone of chemical synthesis and drug development, a precise understanding of the physical properties of reagents is not merely academic; it is a prerequisite for reproducible, scalable, and safe experimentation. **4-Bromo-2,3-dimethylanisole**, a key intermediate in the synthesis of various organic molecules, is no exception. This guide provides a comprehensive examination of its density, a fundamental property influencing everything from reaction stoichiometry to process engineering. We will move beyond a simple statement of value to explore the methodologies for its empirical validation, the structural factors that determine it, and the practical implications for the laboratory professional.

Core Physicochemical Profile

A compound's identity and behavior are encapsulated in its physicochemical properties. For **4-Bromo-2,3-dimethylanisole**, these data points form the basis of its application in research. The presence of a bromine atom and an aromatic ring structure significantly influences its physical characteristics, particularly its density and refractive index.

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Property	Value	Source
Density	1.36 g/mL at 25 °C	
1.38 g/mL	[1]	
Molecular Formula	$C_9H_{11}BrO$	[1][2]
Molecular Weight	215.09 g/mol	[2]
CAS Number	50638-48-7	[1]
Physical Form	Liquid at 25 °C	
Boiling Point	197 °C (at atmospheric pressure)	
112 °C (at 5 mmHg)	[1]	
Refractive Index	n20/D 1.566	

Note on Density Values: The slight variation in reported density values (1.36 vs. 1.38 g/mL) is not uncommon in chemical literature.[1] Such discrepancies can arise from differences in the purity of the analyzed sample (e.g., 96% vs. higher purity), the specific experimental method employed, or slight variations in temperature control during measurement.

The Significance and Determination of Density

Density (ρ) is an intrinsic property defined as the mass of a substance per unit volume. For a liquid reagent like **4-Bromo-2,3-dimethylanisole**, its density is critical for:

- Volumetric Dosing: Accurately dispensing a specific molar quantity of the liquid without direct weighing.
- Reaction Monitoring: Changes in the density of a reaction mixture can, in some cases, be used to track reaction progress.
- Purity Assessment: A measured density that deviates significantly from the established value can indicate the presence of impurities.

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- Solvent Selection: Understanding the density relative to potential solvents is crucial for predicting phase separation and extraction efficiency.

Authoritative Protocol for Density Determination

The following protocol describes a standard and self-validating method for determining the density of a liquid organic compound like **4-Bromo-2,3-dimethylanisole** using a pycnometer (specific gravity bottle), which provides higher accuracy than a simple graduated cylinder.

Objective: To accurately measure the density of a liquid sample at a controlled temperature.

Materials & Equipment:

- **4-Bromo-2,3-dimethylanisole** sample
- Pycnometer (e.g., 10 mL or 25 mL) with stopper
- Analytical balance (readable to ±0.0001 g)
- Thermometer or temperature probe
- Constant temperature water bath
- Deionized water
- Acetone (for cleaning/drying)
- Lint-free wipes

Step-by-Step Methodology:

- Preparation and Calibration:
  - Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and then deionized water. Ensure it is completely dry.
  - Place the clean, dry pycnometer and its stopper on the analytical balance and record the mass (m_1).

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- Fill the pycnometer with deionized water that has been equilibrated to a precise temperature (e.g., 25.0 °C) in the water bath. Insert the stopper, allowing excess water to exit through the capillary.
- Carefully wipe dry the exterior of the pycnometer and weigh it. Record this mass (m_2). The known density of water at this temperature (ρ_water) will be used for calibration.

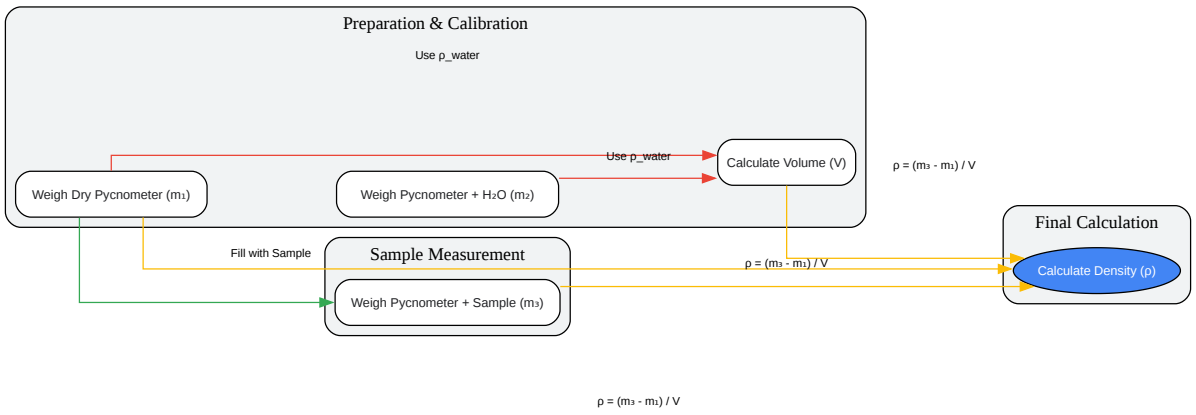
- Sample Measurement:
  - Empty the pycnometer, rinse it with acetone, and dry it completely.
  - Allow the **4-Bromo-2,3-dimethylanisole** sample to reach the same temperature as the water bath (25.0 °C).
  - Fill the dry pycnometer with the temperature-equilibrated **4-Bromo-2,3-dimethylanisole**.
  - Insert the stopper, wipe the exterior clean of any overflow, and weigh the filled pycnometer. Record this mass (m_3).
- Calculation:
  - Calculate the volume of the pycnometer (V):
    - $V = (m_2 - m_1) / \rho_{water}$
    - (Causality: This step uses a well-characterized reference liquid (water) to determine the precise internal volume of the vessel, which accounts for any manufacturing imperfections and ensures high accuracy.)
  - Calculate the mass of the sample (m_sample):
    - $m_{sample} = m_3 - m_1$
  - Calculate the density of the sample (ρ_sample):
    - $\rho_{sample} = m_{sample} / V$

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- (Self-Validation: Repeating the entire procedure (steps 1-3) multiple times should yield results with low deviation, confirming the reliability of the technique and the operator's precision.)

Workflow Visualization

The logical flow of the experimental determination of density is illustrated below.



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Caption: Experimental workflow for determining liquid density using a pycnometer.

Safety, Handling, and Application

Proper handling of **4-Bromo-2,3-dimethylanisole** is essential for laboratory safety. The compound is classified as an irritant.

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- Hazard Classifications: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2]
- Recommended PPE: Standard laboratory personal protective equipment should be worn, including safety glasses or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood.
- Storage: The compound is classified as a combustible liquid and should be stored in a cool, dry, well-ventilated area in a tightly sealed container.

Role in Chemical Synthesis

The utility of **4-Bromo-2,3-dimethylanisole** is primarily as a building block in organic synthesis. Its defined structure allows for targeted chemical transformations. Documented applications include:

- Preparation of 4,6-Dibromo-2,3-dimethylanisole through further bromination.
- Synthesis of 4-Methoxy-2,2′,3,3′-tetramethyldiphenyl ether via reaction with 2,3-dimethylphenol.
- Use as a precursor in the development of novel arylsulfonamide derivatives with potential as glucocorticoid receptor agonists.

Understanding its density is fundamental to using it accurately in these and other synthetic routes, ensuring precise stoichiometric control for optimal reaction outcomes.

Conclusion

The density of **4-Bromo-2,3-dimethylanisole**, reported as approximately 1.36-1.38 g/mL at 25 °C, is a defining physical constant that is indispensable for its practical application in research and development.[1] This value is not merely a number but a reflection of its molecular structure—the heavy bromine atom and the compact aromatic framework. Its accurate empirical determination, guided by robust protocols, underpins the compound's safe handling, correct formulation, and successful use as a synthetic intermediate. This guide provides the necessary technical framework for researchers to confidently and competently utilize this important chemical reagent.

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- To cite this document: BenchChem. [4-Bromo-2,3-dimethylanisole density]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272262/docs#4-bromo-2-3-dimethylanisole-density]

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